

Triflumizole: Physicochemical & Environmental Fate Data

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Compound Focus: Triflumizole

CAS No.: 68694-11-1

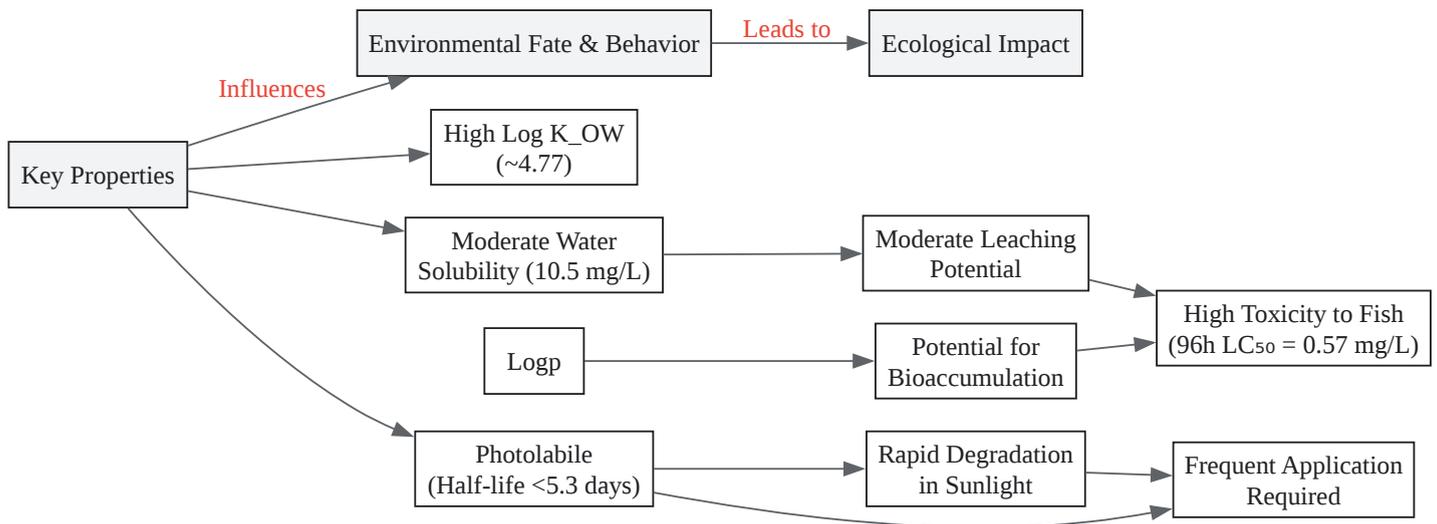
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The quantitative data from the Pesticide Properties Database is summarized in the table below. Please note that the entry for the octanol-water partition coefficient (K_{OW}) appears to be inconsistent and should be interpreted with caution [1].

Property	Value	Conditions / Notes
Molecular Formula	$C_{15}H_{15}ClF_3N_3O$	- [1]
Molecular Weight	345.75 g/mol	- [1]
Melting Point	63 °C	- [1]
Water Solubility	10.5 mg/L	Moderate; at 20°C and pH 7 [1]
Octanol-Water Partition Coefficient (Log K_{OW})	4.77	High; regulatory data [1]
Octanol-Water Partition Coefficient (Log K_{OW})	4.56	Calculated [2]
Soil DT_{50} (Aerobic)	34 days	Soil half-life [3]
Aquatic Half-life	6.2 days	Hydrolysis at pH 7 [3]

The following diagram illustrates the primary relationships between **Triflumizole's** properties, its behavior in the environment, and the resulting ecological concerns, particularly for aquatic systems.



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Key Environmental and Toxicity Concerns

The data highlights several critical points regarding the environmental profile of **Triflumizole**:

- **High Toxicity to Aquatic Life:** **Triflumizole** is categorized as **highly toxic to fish**. The reported 96-hour median lethal concentration (LC₅₀) for rainbow trout (*Oncorhynchus mykiss*) is **0.57 mg/L** [4]. It can also cause malformations and reduced body length in other fish species like *Gobiocypris rarus* at low concentrations [4].
- **Photolability:** A major limitation of **Triflumizole** is its instability in sunlight, with a half-life of less than 5.3 days. This necessitates frequent re-application in agricultural settings, which increases the potential for environmental exposure [4].
- **Mode of Action:** **Triflumizole** is a conazole fungicide that acts systemically with protective and curative action. Its primary mode of action is the inhibition of chitin biosynthesis in fungi [1].

Emerging Research and Methodological Notes

While detailed protocols for standard tests are not in the search results, an emerging area of research involves modifying **Triflumizole** to improve its properties.

- **Triflumizole Ionic Liquids (TILs)**: Researchers have developed ionic liquid forms of **Triflumizole** by pairing it with anions from natural organic acids (e.g., acetic, lactic, oleic acid). The general methodology involves an **acid-base reaction in methanol**, followed by characterization and testing. These TILs aim to enhance photostability, modify lipophilicity, and reduce acute toxicity to aquatic organisms like zebrafish [4].
- **Analytical Method**: One study determined **Triflumizole** in formulations, soil, and water samples using **differential pulse polarography** [4].

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References

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